

# N-(2-phenoxyphenyl)methanesulfonamide: A Technical Overview

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## Compound of Interest

Compound Name: *N*-(2-phenoxyphenyl)methanesulfonamide

Cat. No.: B184492

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CAS Number: 51765-51-6

Synonyms: 2'-Phenoxymethanesulfonanilide, Nimesulide EP Impurity B

This technical guide provides a comprehensive overview of **N-(2-phenoxyphenyl)methanesulfonamide**, a compound of significant interest to researchers, scientists, and drug development professionals, primarily due to its classification as a known impurity of the non-steroidal anti-inflammatory drug (NSAID), Nimesulide. This document outlines its chemical and physical properties, potential synthetic pathways, analytical characterization, and the limited available information on its biological relevance.

## Physicochemical Properties

**N-(2-phenoxyphenyl)methanesulfonamide** is a sulfonamide derivative with the molecular formula  $C_{13}H_{13}NO_3S$ .<sup>[1][2]</sup> Its molecular weight is approximately 263.31 g/mol.<sup>[1][2]</sup> A summary of its key physicochemical properties is presented in Table 1.

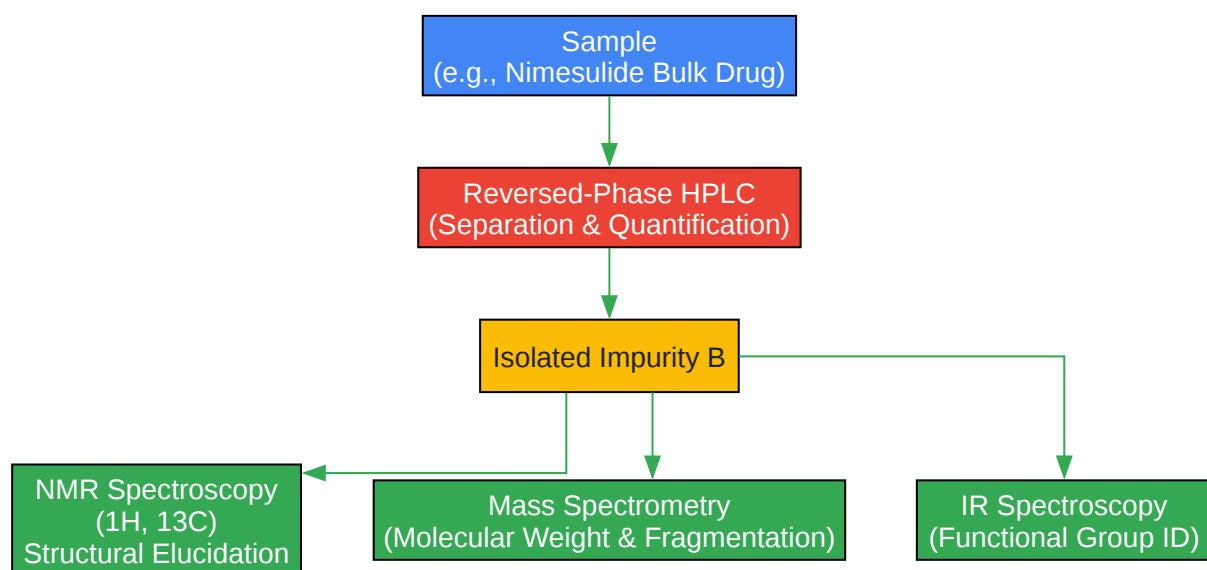
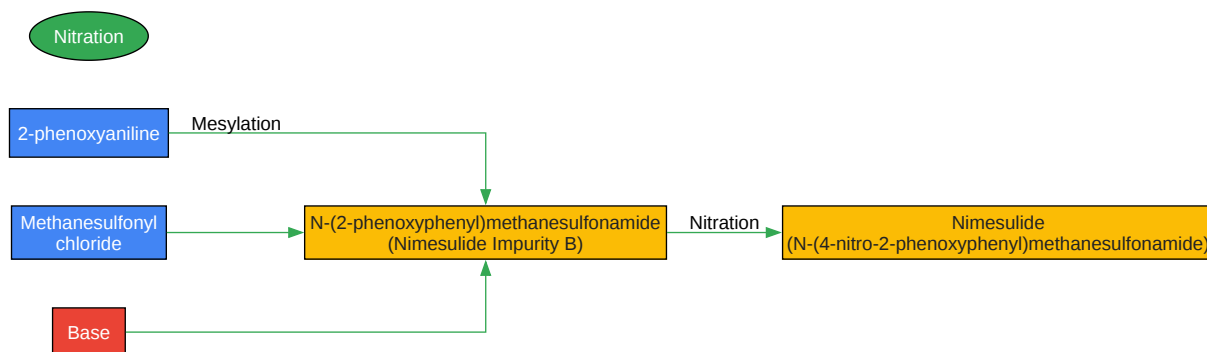
Table 1: Physicochemical Properties of **N-(2-phenoxyphenyl)methanesulfonamide**

Property	Value	Source(s)
Molecular Formula	C13H13NO3S	[1][2]
Molecular Weight	263.31 g/mol	[1][2]
CAS Number	51765-51-6	[1]
Appearance	Off-white Powder / Solid	[3][4]
Melting Point	122.5-123.4°C	[4]
XLogP3	2.8	[5]
Topological Polar Surface Area	63.8 Å <sup>2</sup>	[5]
Hydrogen Bond Donor Count	1	[5]
Hydrogen Bond Acceptor Count	4	[5]
Rotatable Bond Count	4	[5]

## Synthesis and Relationship to Nimesulide

**N-(2-phenoxyphenyl)methanesulfonamide** is principally recognized as "Nimesulide EP Impurity B," indicating it is a process-related impurity in the synthesis of Nimesulide.[1][2] Nimesulide itself is N-(4-nitro-2-phenoxyphenyl)methanesulfonamide. One of the documented synthetic routes to Nimesulide involves the nitration of **N-(2-phenoxyphenyl)methanesulfonamide**. [6] This relationship underscores the importance of monitoring and controlling the levels of this impurity during Nimesulide production.

While a specific, detailed experimental protocol for the direct synthesis of **N-(2-phenoxyphenyl)methanesulfonamide** is not readily available in the reviewed literature, a general approach can be inferred from standard organic synthesis methodologies for sulfonamides. This would typically involve the reaction of 2-phenoxyaniline with methanesulfonyl chloride in the presence of a base.



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